

Application Notes and Protocols: Studying ALDH2 Function in Cell Lines Using CRISPR/Cas9

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Compound of Interest

Compound Name: ALDH2 modulator 1

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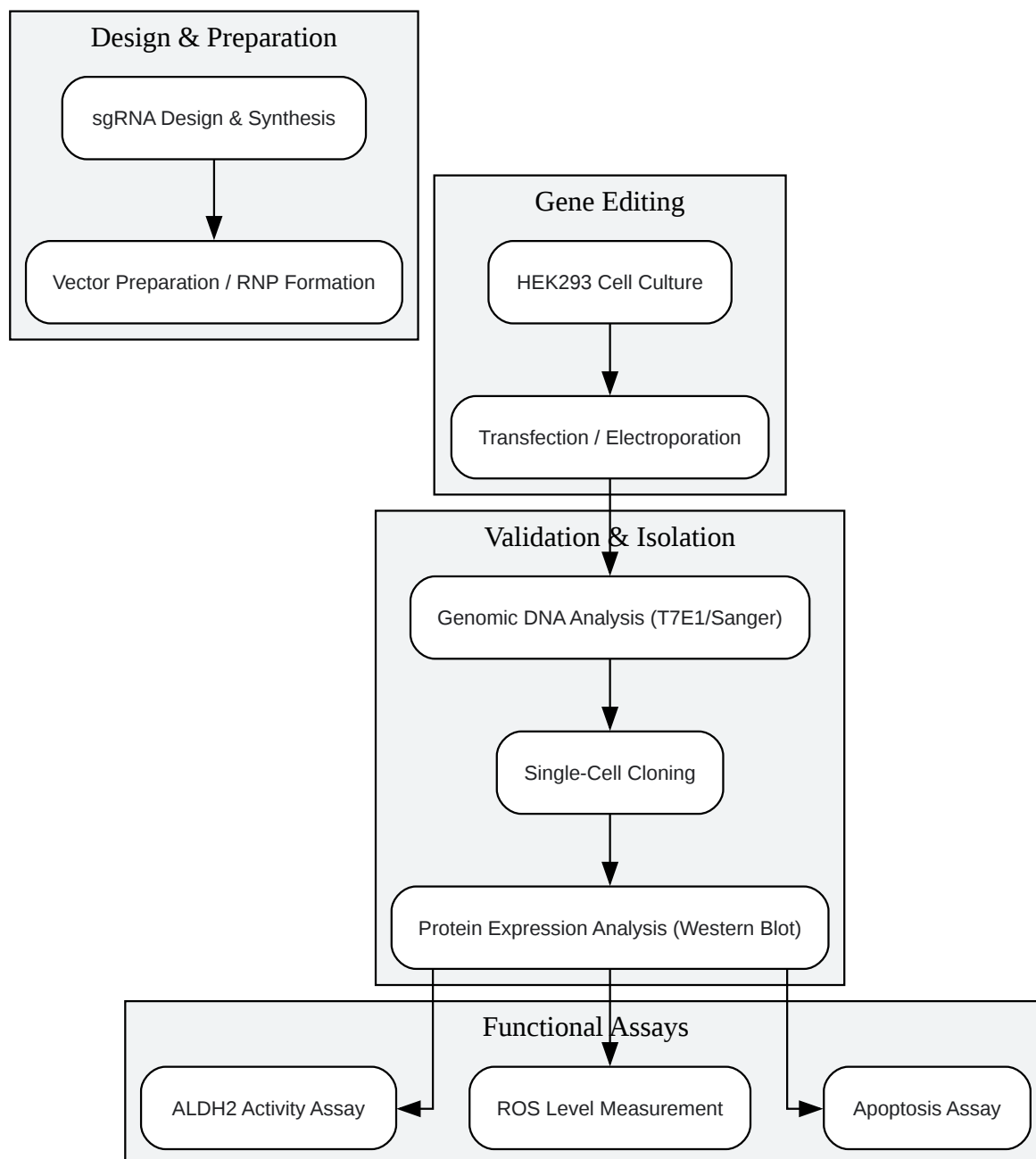
Introduction

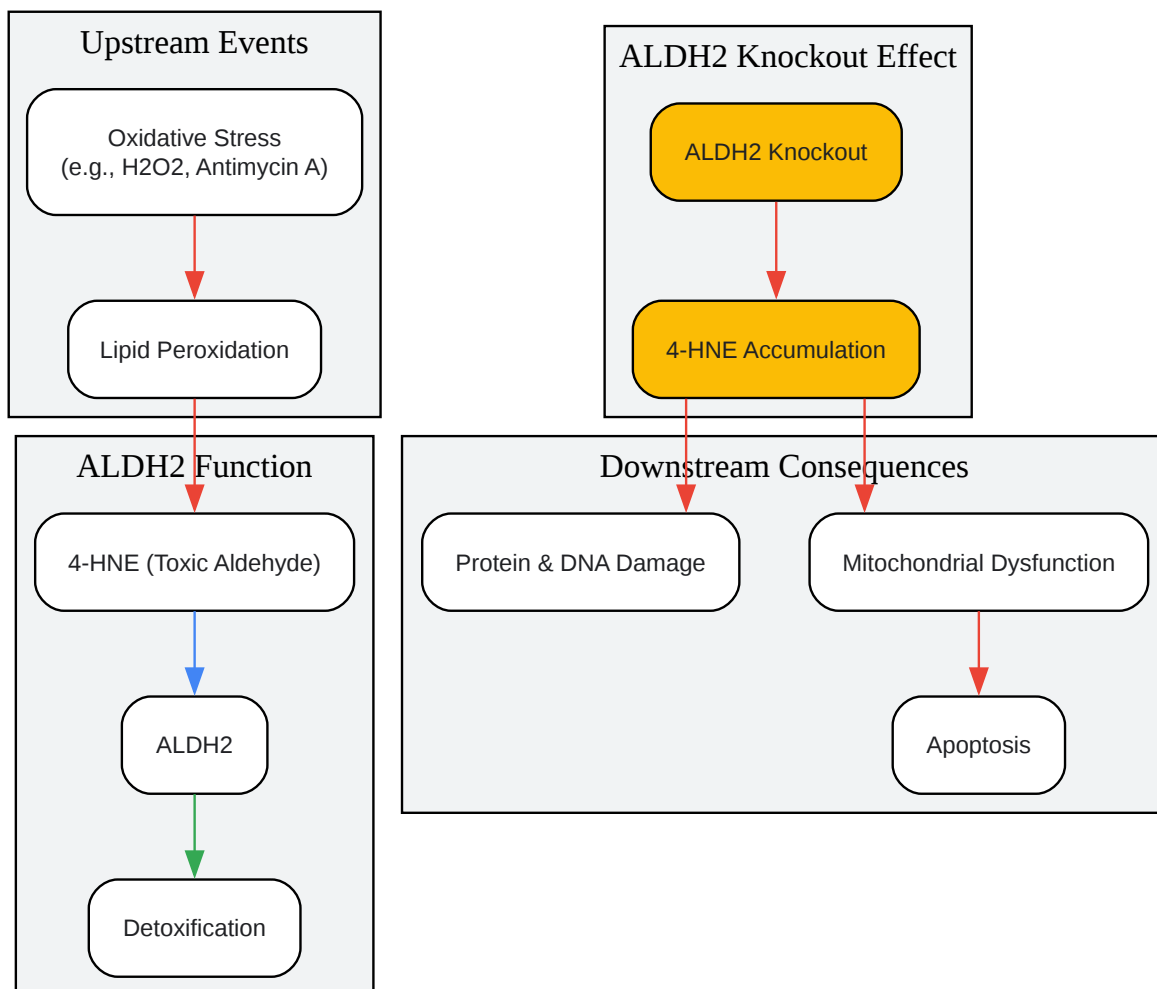
Aldehyde Dehydrogenase 2 (ALDH2) is a critical mitochondrial enzyme responsible for detoxifying a wide range of endogenous and exogenous aldehydes, including acetaldehyde, a toxic byproduct of alcohol metabolism, and 4-hydroxynonenal (4-HNE), a product of lipid peroxidation.[1][2] Dysfunctional ALDH2 is associated with increased oxidative stress and has been implicated in a variety of human diseases, making it a key target for therapeutic research.[3][4] The CRISPR/Cas9 gene-editing tool offers a powerful approach to create ALDH2 knockout cell lines, providing a robust model system to investigate the enzyme's function, its role in cellular signaling pathways, and to screen for potential therapeutic interventions.[5]

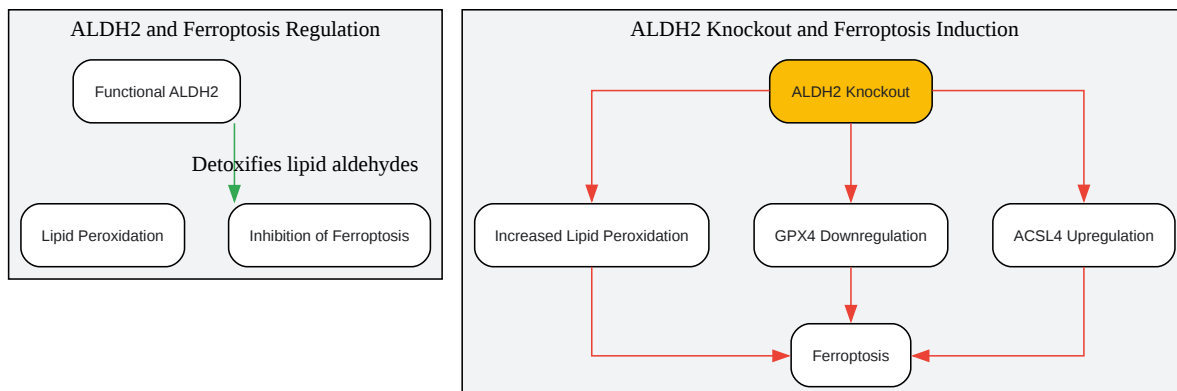
This document provides detailed protocols for generating ALDH2 knockout cell lines using CRISPR/Cas9 and for performing key functional assays to characterize the resulting phenotype.

Experimental Workflow

The overall workflow for generating and characterizing an ALDH2 knockout cell line involves designing and preparing the CRISPR/Cas9 components, transfecting the target cells, validating the gene knockout, and performing functional assays to assess the phenotypic changes.







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